

Essential Safety and Logistical Information for Handling Resolvin D3 Methyl Ester

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Compound of Interest

Compound Name: *Resolvin D3 methyl ester*

Cat. No.: *B15611891*

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Storage, and Disposal of **Resolvin D3 Methyl Ester**.

This document provides crucial safety protocols and logistical plans for the laboratory use of **Resolvin D3 methyl ester**. Adherence to these guidelines is essential to ensure a safe research environment and maintain the integrity of the product.

Personal Protective Equipment (PPE)

When handling **Resolvin D3 methyl ester**, which is typically supplied in a flammable solvent such as ethanol, the following personal protective equipment is mandatory:

- **Eye Protection:** Chemical safety goggles or a face shield are required to protect against potential splashes of the solution, which can cause serious eye irritation.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, must be worn to prevent skin contact.
- **Protective Clothing:** A laboratory coat is necessary to protect against contamination of personal clothing.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably a fume hood, to avoid inhalation of vapors.

Operational Plan: From Receipt to Use

Receiving and Storage:

- **Resolvin D3 methyl ester** is shipped on dry ice and must be stored at -80°C immediately upon receipt to ensure its stability for at least one year.
- The compound is supplied in a solution, often ethanol, which is a highly flammable liquid. Therefore, it must be stored away from heat, sparks, open flames, and other ignition sources.
- Keep the container tightly closed to prevent evaporation of the solvent and potential degradation of the compound.

Handling and Preparation of Solutions:

- All handling of **Resolvin D3 methyl ester** should be performed in a chemical fume hood to minimize inhalation exposure and reduce fire risk.
- Before use, allow the vial to warm to room temperature to prevent condensation from entering the container, which could compromise the integrity of the compound.
- Use only non-sparking tools when opening and handling the container.
- For experimental use, further dilutions can be made in an appropriate solvent as per the experimental protocol.

Disposal Plan

Proper disposal of **Resolvin D3 methyl ester** and its containers is critical to maintaining laboratory safety and environmental compliance.

Waste Solvent Disposal:

- The ethanol solution of **Resolvin D3 methyl ester** should be disposed of as flammable organic waste.

- Collect all waste containing the compound in a designated, properly labeled, and sealed container for hazardous waste.
- Do not dispose of the solution down the drain.

Empty Vial Disposal:

- Empty vials should be rinsed with a suitable solvent (e.g., ethanol) three times.
- The rinsate must be collected and disposed of as flammable organic waste.
- After triple-rinsing, the defaced (label removed or blacked out) empty vial can be disposed of in the regular laboratory glass waste.

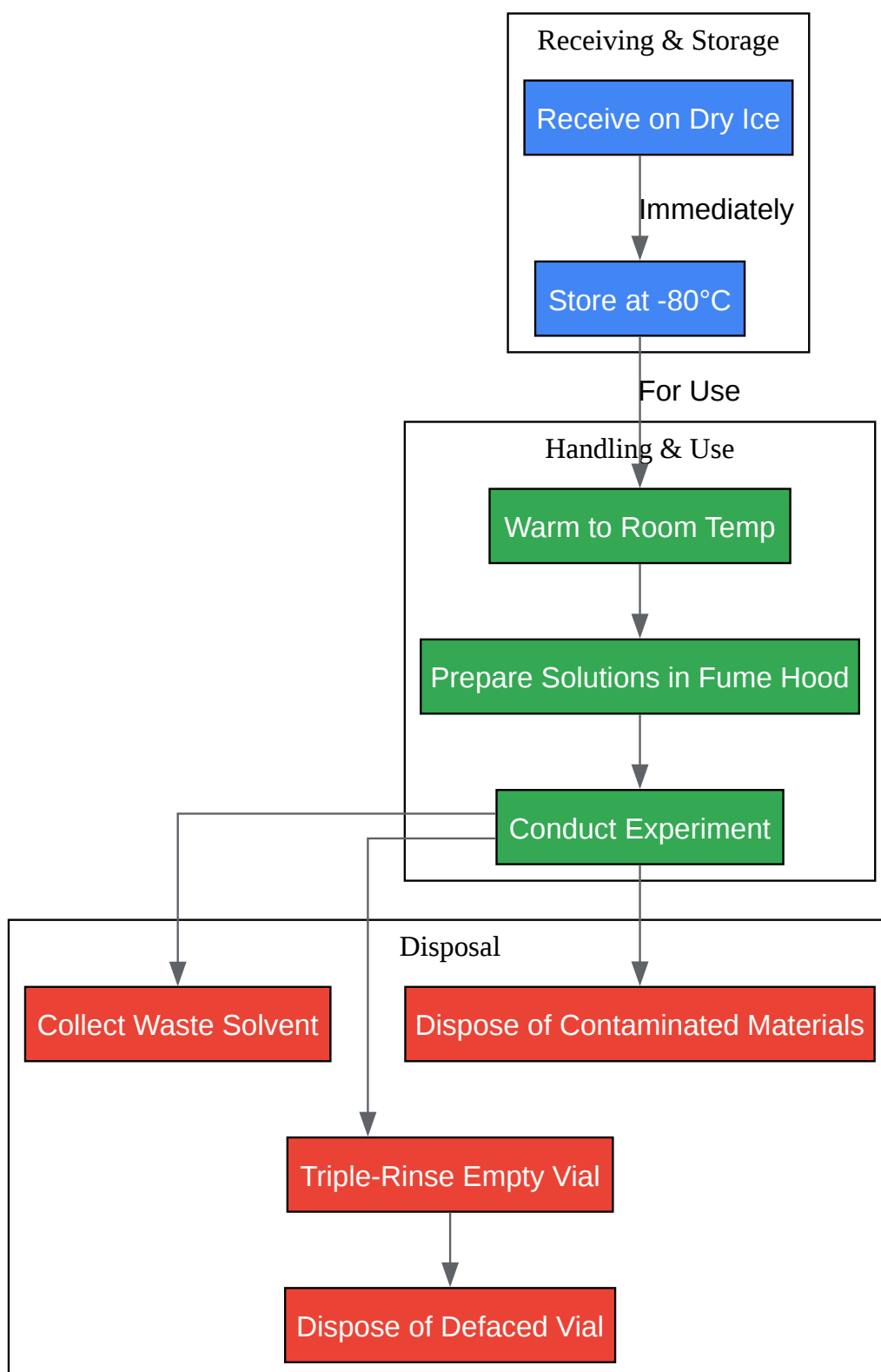
Contaminated Materials:

- Any materials contaminated with **Resolvin D3 methyl ester** solution, such as pipette tips, gloves, and paper towels, should be collected in a sealed bag and disposed of as hazardous chemical waste.

Quantitative Data Summary

Parameter	Value
Storage Temperature	-80°C
Shipping Condition	Dry Ice
Stability	≥ 1 year at -80°C

Experimental Workflow



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Caption: Workflow for **Resolvin D3 Methyl Ester** Handling and Disposal.

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